

JNJ10191584 degradation and proper storage conditions

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Compound of Interest

Compound Name: JNJ10191584

Cat. No.: B1672985

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JNJ10191584 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the handling, storage, and potential degradation of **JNJ10191584**. It includes troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **JNJ10191584** and what is its primary mechanism of action?

JNJ10191584, also known as VUF6002, is a potent and selective antagonist of the histamine H4 receptor (H4R).^{[1][2]} It binds to the H4 receptor with high affinity, thereby blocking the effects of histamine. The H4 receptor is primarily expressed on cells of the immune system, including mast cells, eosinophils, T cells, and dendritic cells.^[3] By antagonizing the H4 receptor, **JNJ10191584** can modulate inflammatory and immune responses, making it a valuable tool for research in these areas.

Q2: What are the recommended storage conditions for solid **JNJ10191584**?

Solid **JNJ10191584** should be stored under desiccating conditions. For short-term storage (days to weeks), it can be kept at room temperature. For long-term storage (months to years), it is recommended to store it at -20°C.

Q3: How should I prepare and store **JNJ10191584** stock solutions?

JNJ10191584 is soluble in DMSO.[1] For stock solutions, it is recommended to dissolve the compound in DMSO. The stability of the stock solution depends on the storage temperature.

Q4: Is **JNJ10191584** sensitive to light?

Yes, it is recommended to protect **JNJ10191584** solutions from light.[1] Exposure to light may lead to degradation of the compound.

Q5: What is the general chemical stability of the benzimidazole core in **JNJ10191584**?

The benzimidazole ring, which is a core component of **JNJ10191584**, is known to be a highly stable aromatic heterocyclic system. It is generally resistant to degradation by concentrated sulfuric acid, hot hydrochloric acid, and alkalis. Oxidation of the benzimidazole ring typically requires vigorous conditions. This inherent stability contributes to the overall robustness of **JNJ10191584** under standard experimental conditions.

Data Presentation

Table 1: Recommended Storage Conditions for **JNJ10191584**

Form	Storage Temperature	Duration	Special Conditions
Solid	Room Temperature	Short-term (days to weeks)	Desiccate
Solid	-20°C	Long-term (months to years)	Desiccate
DMSO Stock Solution	-20°C	Up to 1 month	Protect from light, store under nitrogen
DMSO Stock Solution	-80°C	Up to 6 months	Protect from light, store under nitrogen

Table 2: Solubility of **JNJ10191584**

Solvent	Solubility
DMSO	Soluble

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or unexpected experimental results	Degradation of JNJ10191584 due to improper storage.	- Verify that the solid compound and stock solutions have been stored according to the recommended conditions in Table 1.- Prepare fresh stock solutions from solid JNJ10191584.- Aliquot stock solutions to minimize freeze-thaw cycles.
Inaccurate concentration of JNJ10191584 solution.	- Ensure the compound was fully dissolved when preparing the stock solution. Gentle warming or sonication may be required.- Recalibrate pipettes and other measurement instruments.	
Precipitate observed in stock solution upon thawing	Poor solubility or solution instability at lower temperatures.	- Gently warm the solution to 37°C and vortex to redissolve the precipitate.- If precipitation persists, consider preparing a fresh, lower concentration stock solution.
Reduced compound activity over time in aqueous buffers	Potential for hydrolysis or non-specific binding to labware.	- Prepare fresh dilutions in aqueous buffers immediately before use.- Use low-binding microplates and tubes.- While the benzimidazole core is generally stable, prolonged exposure to extreme pH conditions should be avoided as specific data for JNJ10191584 is unavailable.
Suspected photodegradation	Exposure of solutions to light.	- Store stock solutions and working solutions in amber

vials or tubes, or wrap them in aluminum foil.- Minimize exposure to ambient light during experimental procedures.

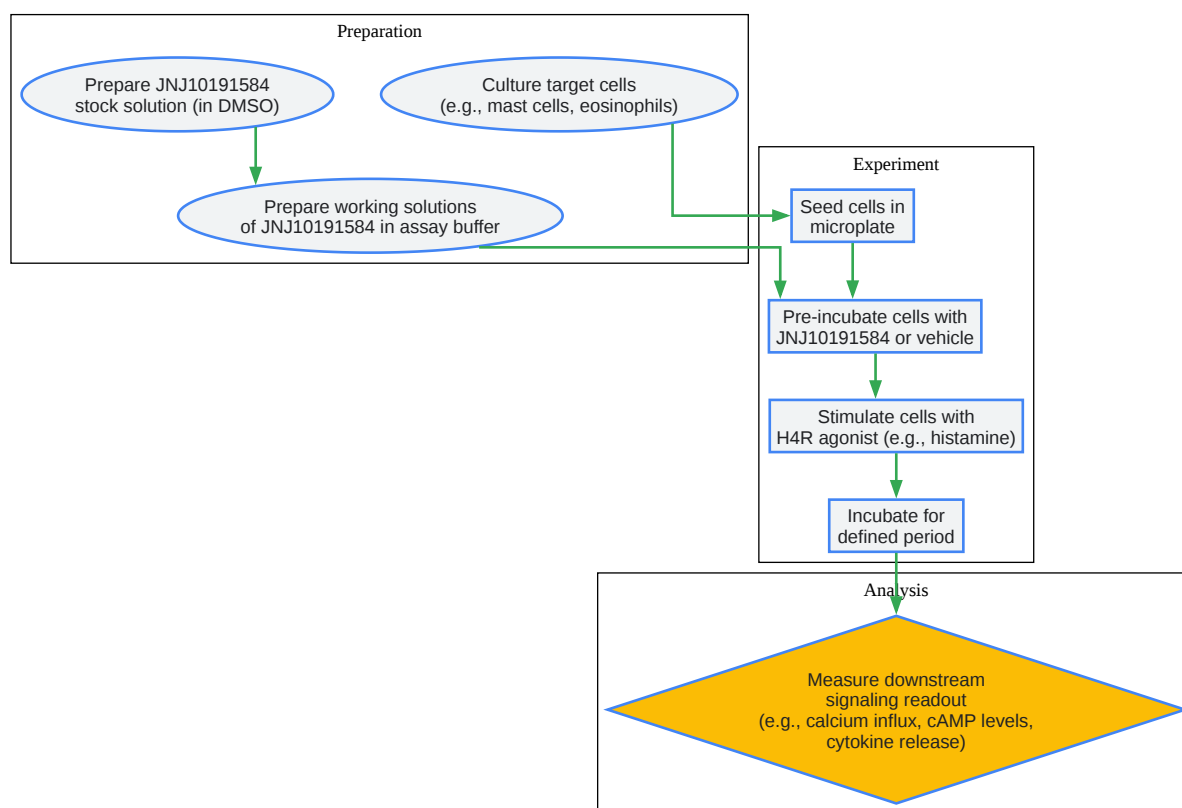
Experimental Protocols

Protocol 1: Preparation of **JNJ10191584** Stock Solution

- Weighing: Accurately weigh the desired amount of solid **JNJ10191584** in a sterile microcentrifuge tube.
- Dissolution: Add the appropriate volume of high-purity DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Solubilization: Vortex the solution until the compound is completely dissolved. If necessary, gently warm the solution at 37°C or sonicate briefly to aid dissolution.
- Storage: Aliquot the stock solution into smaller volumes in light-protected tubes and store at -20°C for up to one month or -80°C for up to six months.[\[1\]](#)

Protocol 2: In Vitro Cell-Based Assay Workflow

This protocol provides a general workflow for using **JNJ10191584** in a cell-based assay to assess its effect on histamine H4 receptor signaling.



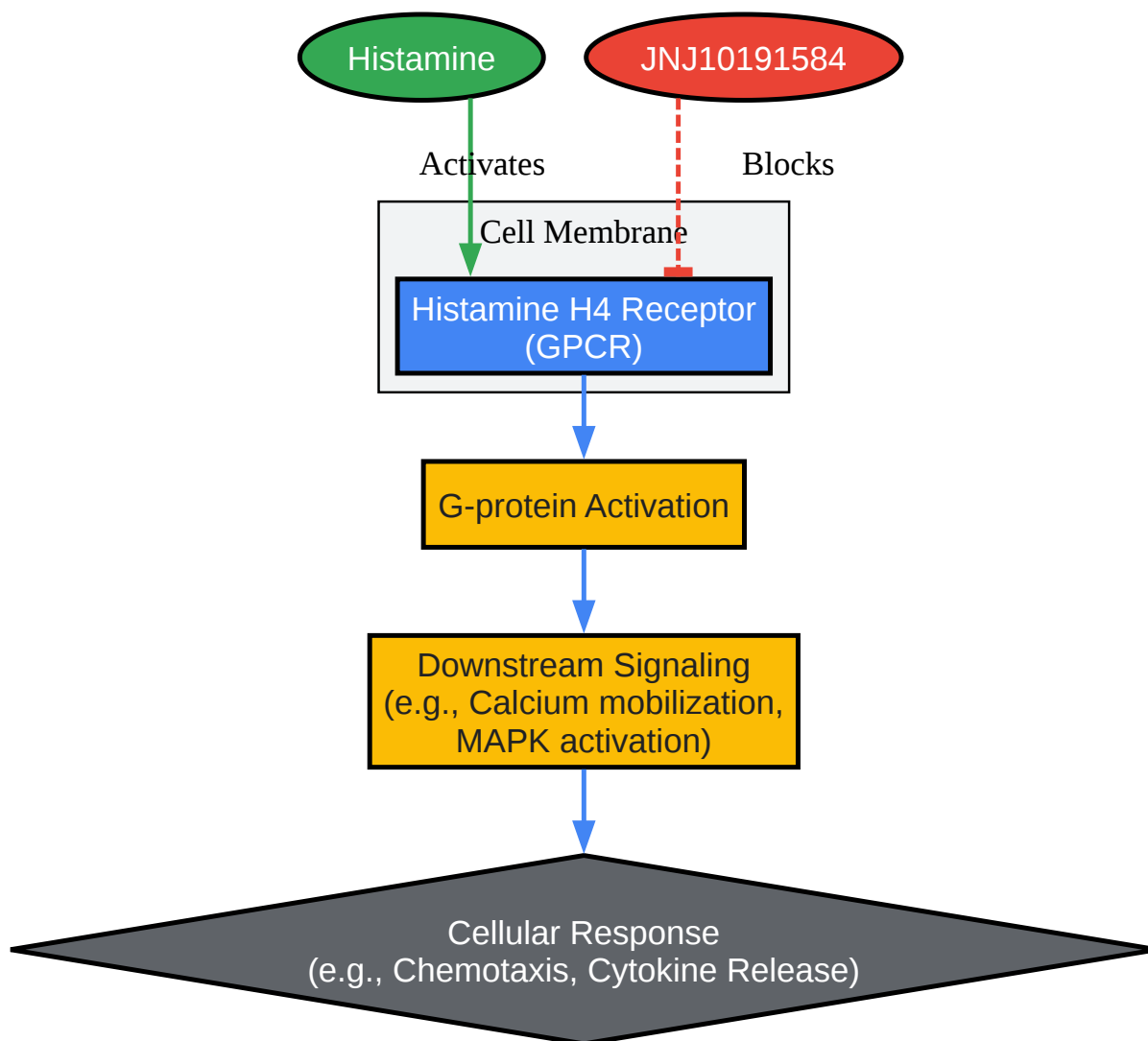
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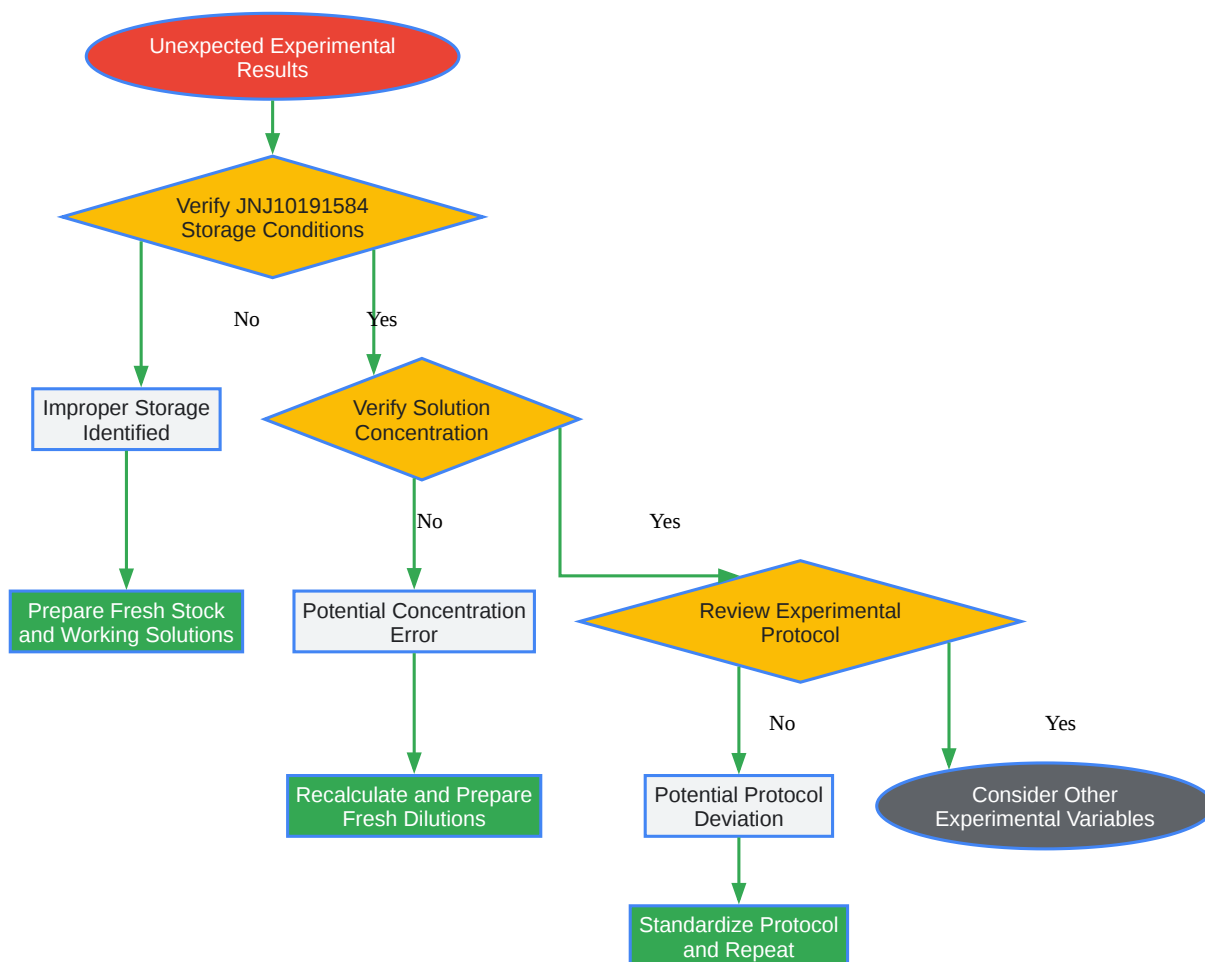
Figure 1. A generalized workflow for an in vitro cell-based assay using **JNJ10191584**.

Mandatory Visualizations

Signaling Pathway of **JNJ10191584** Action

JNJ10191584 acts as an antagonist at the histamine H4 receptor, a G-protein coupled receptor (GPCR). The binding of histamine to the H4 receptor typically initiates a signaling cascade that leads to various cellular responses. **JNJ10191584** blocks this initial step.





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